

troubleshooting unexpected color changes in hexaaquacobalt(II) solutions

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Compound of Interest

Compound Name: hexaaquacobalt(II)

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Technical Support Center: Hexaaquacobalt(II) Solutions

This technical support guide is intended for researchers, scientists, and drug development professionals working with **hexaaquacobalt(II)** solutions. It provides troubleshooting advice and answers to frequently asked questions regarding the unexpected color changes that can occur during experimentation.

Frequently Asked Questions (FAQs)

Q1: Why is my **hexaaquacobalt(II)** solution pink?

A1: The characteristic pink color of aqueous cobalt(II) solutions is due to the presence of the **hexaaquacobalt(II)** complex ion, $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$. In this complex, the central cobalt ion is octahedrally coordinated by six water molecules.^{[1][2]} This complex absorbs light in the blue-green region of the visible spectrum, causing the solution to appear pink.^[3]

Q2: My pink **hexaaquacobalt(II)** solution turned blue. What happened?

A2: A color change from pink to blue indicates a shift in the chemical equilibrium from the pink **hexaaquacobalt(II)** ion, $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$, to the blue tetrachlorocobaltate(II) ion, $[\text{CoCl}_4]^{2-}$.^{[4][5]} This shift is typically caused by an increase in the concentration of chloride ions (Cl^-) or an increase in temperature.^{[6][7]}

Q3: How does the addition of hydrochloric acid (HCl) cause the color to change to blue?

A3: Adding concentrated hydrochloric acid significantly increases the concentration of chloride ions in the solution. According to Le Chatelier's principle, the equilibrium will shift to counteract this change by consuming the added chloride ions. This favors the formation of the blue tetrachlorocobaltate(II) complex.[\[4\]](#)

Q4: Can other chloride sources cause the color change?

A4: Yes, any soluble chloride salt, such as sodium chloride (NaCl) or calcium chloride (CaCl₂), can also cause the color to shift from pink to blue by increasing the chloride ion concentration.

Q5: Why does heating the solution cause it to turn blue?

A5: The conversion of the pink $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ to the blue $[\text{CoCl}_4]^{2-}$ is an endothermic process, meaning it absorbs heat. When the solution is heated, the equilibrium shifts to the right to absorb the added heat, thus favoring the formation of the blue complex.[\[6\]](#) Conversely, cooling the solution will shift the equilibrium back to the left, favoring the pink complex.[\[6\]](#)

Q6: My blue solution turned back to pink after I added water. Is this normal?

A6: Yes, this is expected. The equilibrium between the two cobalt complexes is reversible.[\[4\]](#) Adding water increases the concentration of one of the products on the right side of the equilibrium ($[\text{Co}(\text{H}_2\text{O})_6]^{2+}(\text{aq}) + 4\text{Cl}^{-}(\text{aq}) \rightleftharpoons [\text{CoCl}_4]^{2-}(\text{aq}) + 6\text{H}_2\text{O}(\text{l})$). This shifts the equilibrium to the left, favoring the formation of the pink **hexaaquacobalt(II)** ion.[\[2\]](#)

Q7: I observed a purple or violet color. What does this signify?

A7: A purple or violet color indicates that there are significant amounts of both the pink $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ and the blue $[\text{CoCl}_4]^{2-}$ complexes present in the solution at equilibrium.[\[2\]](#)

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Pink solution unexpectedly turns blue.	1. Contamination with a chloride source. 2. Unintended increase in temperature.	1. Review all reagents and glassware for potential chloride contamination. 2. Ensure the solution is maintained at the intended temperature. If the experiment is temperature-sensitive, use a water bath for precise control.
Blue solution unexpectedly turns pink.	1. Dilution with water. 2. Decrease in temperature.	1. Check for any unintended addition of water or aqueous solutions. 2. Verify that the temperature of the solution has not dropped.
Color is not a pure pink or blue, but rather a shade of violet.	The system is at an intermediate equilibrium point with significant concentrations of both $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$ and $[\text{CoCl}_4]^{2-}$.	This is a normal state of equilibrium. To shift the color, you can: - Add a source of chloride ions (e.g., concentrated HCl) to move towards blue. - Add water to move towards pink. - Heat the solution to favor the blue complex. - Cool the solution to favor the pink complex.
A white precipitate forms when trying to shift the equilibrium back to pink.	Addition of a reagent that forms an insoluble chloride salt, such as silver nitrate (AgNO_3).	The addition of Ag^+ ions will precipitate AgCl , removing Cl^- from the solution and shifting the equilibrium to the pink $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$. The white precipitate is silver chloride. ^[6] ^[7] This is an expected side reaction if silver nitrate is used to remove chloride ions.

Quantitative Data

The two cobalt(II) complexes exhibit distinct absorption spectra in the visible range.

Complex Ion	Formula	Coordination Geometry	Color	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{M}^{-1}\text{cm}^{-1}$)
Hexaaquacobalt(II)	$[\text{Co}(\text{H}_2\text{O})_6]^{2+}$	Octahedral	Pink	~510-540	~5
Tetrachlorocobaltate(II)	$[\text{CoCl}_4]^{2-}$	Tetrahedral	Blue	~620-720	~500-600

Experimental Protocol: Demonstrating the Reversible Equilibrium of Cobalt(II) Complexes

This protocol outlines the steps to visually demonstrate the effects of chloride concentration and temperature on the equilibrium between **hexaaquacobalt(II)** and **tetrachlorocobaltate(II)**.

Materials:

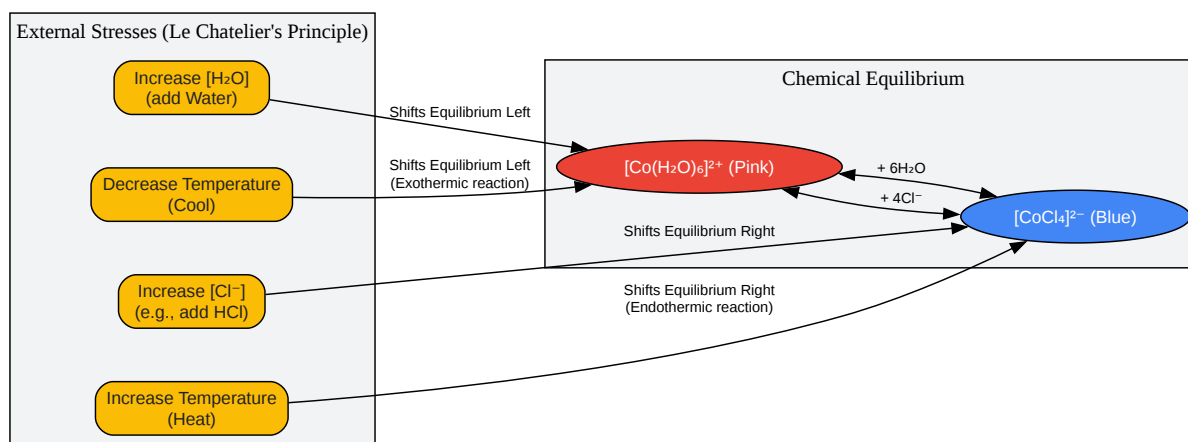
- Cobalt(II) chloride hexahydrate ($\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$)
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Test tubes and a test tube rack
- Hot water bath
- Ice bath
- Droppers or pipettes

Procedure:

- Preparation of the Pink Solution: Dissolve a small amount of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ in a test tube with deionized water to form a distinct pink solution. This is your stock solution of $[\text{Co}(\text{H}_2\text{O})_6]^{2+}$.
- Effect of Chloride Ion Concentration:
 - To the pink solution, add concentrated HCl dropwise. Observe the color change from pink to violet and then to a deep blue. This demonstrates the shift in equilibrium towards the formation of $[\text{CoCl}_4]^{2-}$.
 - To the newly formed blue solution, add deionized water dropwise. The solution will revert to its original pink color, showing the reversibility of the reaction.
- Effect of Temperature:
 - Prepare two test tubes with a violet-colored solution by adding a small amount of concentrated HCl to the pink stock solution until an intermediate color is achieved.
 - Place one test tube in a hot water bath. The solution will turn blue, indicating that the forward reaction is endothermic.
 - Place the second test tube in an ice bath. The solution will turn a more intense pink, showing the equilibrium shifting to the exothermic reverse reaction.
 - The changes are reversible by swapping the test tubes between the hot and cold baths.

Logical Relationships

The equilibrium between the **hexaaquacobalt(II)** and tetrachlorocobaltate(II) ions and the factors that influence it can be visualized as follows:



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Caption: Equilibrium shift in cobalt(II) solutions.

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References

- 1. researchgate.net [researchgate.net]
- 2. Solved $[CoCl_4]^{2-} + 6H_2O \rightleftharpoons deep\ blue\ [Co(H_2O)_6]^{2+}$ | Chegg.com [chegg.com]
- 3. Solved a) Molar extinction coefficients (ϵ) of four | Chegg.com [chegg.com]
- 4. Solved The reported molar absorptivity value for $[CoCl_4]^{2-}$ | Chegg.com [chegg.com]

- 5. brainly.com [brainly.com]
- 6. Tetrachlorocobaltate(2-) | $\text{Cl}_4\text{Co}^{2-}$ | CID 5213372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. homework.study.com [homework.study.com]
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